

What is the chemical structure of Cinalbicol?

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Compound of Interest

Compound Name: Cinalbicol

Cat. No.: B593572

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An In-depth Technical Guide to myo-Inositol

Prepared for: Researchers, scientists, and drug development professionals.

Disclaimer: Initial searches for the chemical "**Cinalbicol**" did not yield any matching results in publicly available chemical and scientific databases. It is possible that this is a trade name, an alternative spelling, or a less common trivial name. The following guide is provided for myo-inositol, a closely related and extensively researched compound that was prominently returned in the initial search results for the requested topic.

Introduction

myo-Inositol, a carbocyclic polyol, is the most abundant and biologically significant stereoisomer of inositol.[1][2] It plays a crucial role as a fundamental component of structural lipids, including phosphatidylinositol (PI) and its various phosphorylated derivatives (PIPs), which are integral to a multitude of cellular signaling pathways. This document provides a comprehensive overview of the chemical structure, physicochemical properties, and key experimental methodologies related to myo-inositol.

Chemical Structure and Identification

myo-Inositol is a cyclohexane-1,2,3,4,5,6-hexol with a specific stereochemistry that dictates its biological activity.[3]

Chemical Formula: $C_6H_{12}O_6$ [4]

Molecular Weight: 180.16 g/mol [4]

IUPAC Name: (1R,2R,3S,4S,5R,6S)-cyclohexane-1,2,3,4,5,6-hexol

CAS Number: 87-89-8[4]

Chemical Structure:

Caption: 2D chemical structure of myo-inositol.

Physicochemical Properties

A summary of the key physicochemical properties of myo-inositol is presented in Table 1.

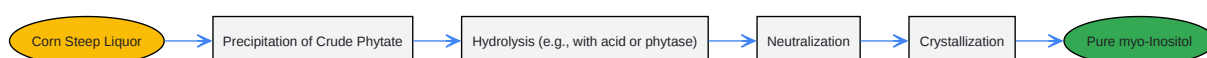
Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₆	[4]
Molecular Weight	180.16 g/mol	[4]
Appearance	White crystalline powder	[5]
Melting Point	225-227 °C	
Solubility	Highly soluble in water	[3]
logP	-2.13	
pKa	12.6	

Experimental Protocols

Isolation of myo-Inositol from Phytate

A common method for obtaining myo-inositol involves the hydrolysis of phytate (inositol hexakisphosphate), which is abundant in sources like corn steep liquor.

Workflow:



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Caption: General workflow for the isolation of myo-inositol.

Detailed Methodology:

- **Precipitation:** Crude phytate is precipitated from an aqueous extract of a high-phytate source (e.g., corn kernels) by adjusting the pH and adding a precipitating agent, such as calcium or iron salts.
- **Hydrolysis:** The isolated phytate is subjected to hydrolysis to cleave the phosphate groups. This can be achieved through acidic hydrolysis (e.g., with hydrochloric or sulfuric acid at elevated temperatures) or enzymatic hydrolysis using phytase.
- **Neutralization and Purification:** The hydrolysate is neutralized, and inorganic salts are removed. The resulting solution is then typically decolorized with activated carbon.
- **Crystallization:** The purified solution is concentrated, and myo-inositol is crystallized, often from an aqueous ethanol mixture. The crystals are then collected by filtration and dried.

Quantification by High-Performance Liquid Chromatography (HPLC)

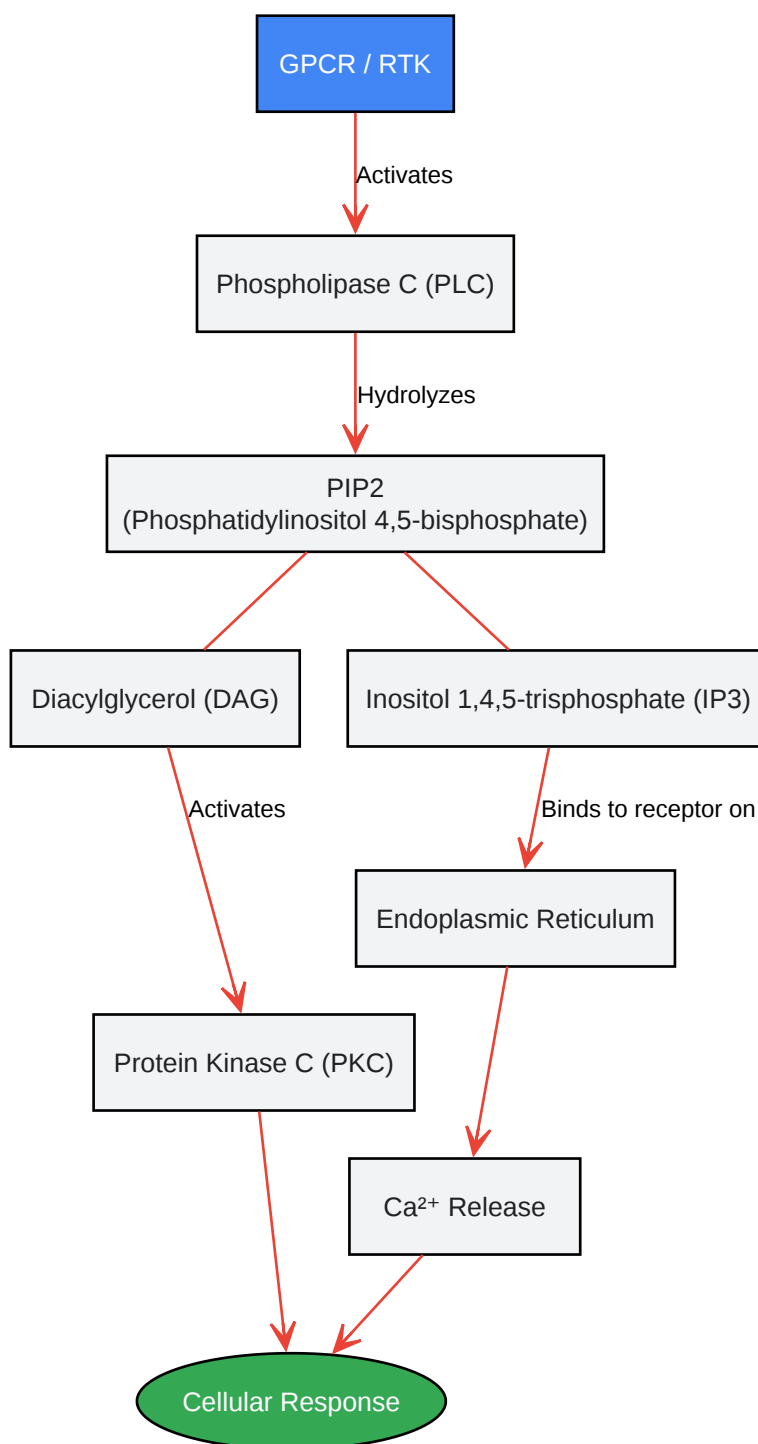
HPLC is a widely used technique for the quantification of myo-inositol in various matrices.

Parameter	Condition
Column	Amine-based column (e.g., NH ₂) or a specific carbohydrate analysis column.
Mobile Phase	Acetonitrile/Water gradient.
Detector	Refractive Index Detector (RID) or Evaporative Light Scattering Detector (ELSD).
Temperature	30-40 °C.
Flow Rate	1.0 mL/min.

Biological Significance and Signaling Pathways

myo-Inositol is a precursor for the synthesis of phosphatidylinositol phosphates (PIPs), which are key second messengers in signal transduction. The phosphatidylinositol (PI) signaling pathway is fundamental in regulating diverse cellular processes.

PI Signaling Pathway:



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Caption: Simplified phosphatidylinositol signaling pathway.

Upon activation by various cell surface receptors, phospholipase C (PLC) hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol 1,4,5-

trisphosphate (IP_3) and diacylglycerol (DAG). IP_3 diffuses into the cytoplasm and binds to its receptor on the endoplasmic reticulum, triggering the release of calcium ions (Ca^{2+}). DAG remains in the plasma membrane and, in conjunction with Ca^{2+} , activates protein kinase C (PKC). These signaling events culminate in a wide array of cellular responses, including proliferation, differentiation, and apoptosis.

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